Electronic properties of calcium stannate (CaSnO3)

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Compound of Interest

Compound Name: *Calcium;tin*

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An In-Depth Technical Guide to the Electronic Properties of Calcium Stannate (CaSnO3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the electronic properties of calcium stannate (CaSnO3), a perovskite oxide semiconductor of significant interest for a wide range of applications, including transparent electronics, power devices, and photocatalysis. This document details its fundamental electronic characteristics, common synthesis and characterization methodologies, and key mechanistic pathways.

Core Electronic Properties of CaSnO3

Calcium stannate is an ultrawide-bandgap semiconductor, a characteristic that underpins its potential in high-power and deep-UV applications.[1][2] Its electronic properties are highly sensitive to the synthesis method, stoichiometry, and the presence of dopants, leading to a range of reported values in the literature.

Data Presentation: Summary of Electronic Properties

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The following tables summarize the key electronic properties of CaSnO3 reported under various conditions.

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Property	Value Range	Conditions/Form	References
Crystal Structure	Orthorhombic (Pbnm/Pnma space group), Trigonal (R-3)	Orthorhombic is the most common ambient phase.[3] Trigonal phases have also been reported.[4]	[3][5][4]
Band Gap (Eg)	2.33 - 5.38 eV	Theoretical (GGA): 2.33 - 3.0 eV.[3][6] Experimental (Optical): 4.2 - 4.9 eV for thin films, with variations due to quantum confinement.[1][2][6][7] Doped (e.g., Mn): can be lower, ~2.42 eV.[8][9][10] Trigonal phase: ~2.94 eV (theoretical).[4]	[1][2][3][4][6][7][8][9][10]
Electron Mobility (μ)	3.6 - 83 $cm^2/V·s$	La-doped thin films: 3.6 - 42 $cm^2/V·s$.[7][11] Theoretical peak at high doping: ~83 $cm^2/V·s$.[12] Highly dependent on carrier concentration and scattering mechanisms.[12][13][14]	[7][11][12][13][14]
Carrier Concentration (n)	10^{17} - $1.6x10^{20}$ cm^{-3}	Can be controlled by n-type doping (e.g., with Lanthanum).[7][11]	[7][11]

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Electrical Conductivity (σ)	Semiconductor behavior, increases with doping and temperature.	Governed by small polaron hopping process in some cases.[15] Doping with elements like Neodymium enhances conductivity.[16]	[15][17][16]
Dielectric Properties	Stable dielectric constant, low tangent loss.	The dielectric permittivity is often independent of temperature up to 400K, making it suitable for thermally stable capacitors.[8][9][10]	[8][9][10]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of CaSnO3 are crucial for obtaining desired electronic properties. Below are protocols for common techniques.

Synthesis Methodologies

The sol-gel method is a wet-chemical technique used to produce high-purity and homogeneous nanoparticles at relatively low temperatures.[10][18]

- Precursor Preparation: Dissolve stoichiometric amounts of calcium nitrate tetrahydrate ($Ca(NO_3)_2 \cdot 4H_2O$) and tin(IV) chloride pentahydrate ($SnCl_4 \cdot 5H_2O$) in a solvent like 2-methoxyethanol.
- Chelation: Add a chelating agent, such as citric acid or EDTA, to the solution to form stable complexes with the metal ions, preventing premature precipitation.[19]
- Sol Formation: Stir the solution at a controlled temperature (e.g., 60-80 °C) until a clear, viscous sol is formed.

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- Gelation: Continue heating to evaporate the solvent, leading to the formation of a transparent gel.
- Drying: Dry the gel in an oven (e.g., at 120 °C) to remove residual solvent and organic matter.
- Calcination: Grind the dried gel into a powder and calcine it in a furnace at high temperatures (e.g., 750-1200 °C) to induce crystallization of the CaSnO3 perovskite phase.[5][20] The final temperature and duration will determine the crystallinity and particle size.

This method involves a chemical reaction in an aqueous solution above ambient temperature and pressure, facilitating the growth of well-defined crystals.

- Precursor Solution: Prepare an aqueous solution containing a calcium salt (e.g., $CaCl_2$) and a tin precursor (e.g., $Na_2SnO_3 \cdot 3H_2O$).[21]
- Additive Introduction: Optionally, add a surfactant or capping agent like polyvinylpyrrolidone (PVP) to control the size and morphology of the resulting particles.[21]
- Mixing: Vigorously stir the solution to ensure a homogeneous mixture.
- Autoclave Treatment: Transfer the resulting slurry into a Teflon-lined stainless-steel autoclave. Seal it and heat to a specific temperature (e.g., 140-180 °C) for a set duration (e.g., 10-24 hours).[21]
- Precursor Formation: During the hydrothermal treatment, a precursor such as $CaSn(OH)_6$ is typically formed.
- Washing and Drying: After the autoclave cools down, filter the precipitate, wash it thoroughly with deionized water and ethanol to remove any unreacted precursors or byproducts, and dry it at room temperature or in a low-temperature oven.[21]
- Calcination: Calcine the dried precursor powder (e.g., at 500-700 °C) to dehydrate it and form the final CaSnO3 product.[21]

Characterization Techniques

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XRD is used to determine the crystal structure, phase purity, and crystallite size of the synthesized CaSnO3 powder.[22][23]

- Sample Preparation: Prepare a flat, smooth surface of the powdered CaSnO3 sample on a sample holder.
- Instrument Setup: Use a diffractometer with a Cu Kα radiation source (λ = 1.5406 Å).
- Data Acquisition: Scan the sample over a 2θ range (e.g., 15-70°) with a small step size (e.g., 0.008°) and sufficient integration time per step.[17]
- Data Analysis: Compare the resulting diffraction pattern with standard JCPDS card data (e.g., JCPDS card 77-1797 for orthorhombic CaSnO3) to confirm the phase.[5] Use the Scherrer equation or Williamson-Hall plot to estimate the average crystallite size from the peak broadening. Rietveld refinement can be performed for detailed structural analysis, including lattice parameters and space group confirmation.[9]

This technique is used to determine the optical band gap of the semiconductor.

- Sample Preparation: For powders, prepare a dispersion in a suitable solvent (e.g., ethanol) or use a solid sample with a $BaSO_4$ reference for diffuse reflectance spectroscopy (DRS). For thin films, measurements can be done directly.
- Measurement: Record the absorption or reflectance spectrum over a wavelength range that covers the UV and visible regions (e.g., 200-800 nm).
- Data Analysis (Tauc Plot):
  - Convert the measured absorbance (A) or reflectance (R) data into the absorption coefficient (α).
  - Plot $(\alpha h\nu)^n$ versus the photon energy ($h\nu$), where 'n' depends on the nature of the electronic transition (n=2 for a direct band gap, n=1/2 for an indirect band gap).
  - Extrapolate the linear portion of the plot to the x-axis (where $(\alpha h\nu)^n = 0$). The intercept on the x-axis gives the optical band gap (Eg).[8][10]

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This measurement determines the carrier type (n-type or p-type), carrier concentration, and mobility of the charge carriers.

- Sample Preparation: A thin, uniform film of CaSnO3 is required, typically deposited on an insulating substrate. Four contacts are made on the corners of the sample in a van der Pauw configuration.
- Measurement Setup: Place the sample in a uniform magnetic field (B) perpendicular to the sample surface.
- Procedure:
  - Pass a known current (I) through two adjacent contacts and measure the voltage (V) across the other two contacts.
  - Apply the magnetic field and measure the change in voltage, which is the Hall voltage (V_H).
- Data Analysis:
  - Hall Coefficient (R_H): Calculated from V_H, B, and I. The sign of R_H indicates the carrier type (negative for electrons, positive for holes).
  - Carrier Concentration (n): Calculated using n = 1 / (e|R_H|), where 'e' is the elementary charge.
  - Conductivity (σ): Measured using the four-point probe method on the same sample.
  - Mobility (μ): Calculated from the relation μ = |R_H|σ.

Visualizations: Workflows and Mechanisms

The following diagrams, created using the DOT language, illustrate key processes and relationships in the study of CaSnO3.

Experimental Workflow for CaSnO3 Synthesis and Characterization

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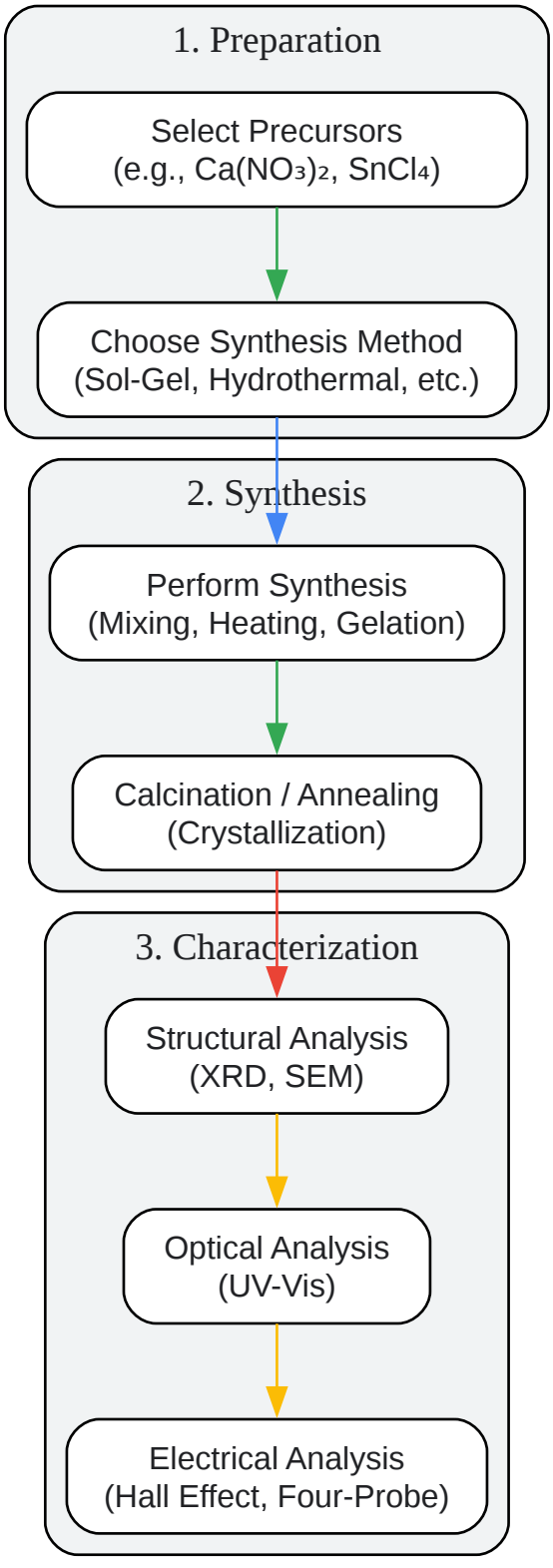

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Caption: General experimental workflow for CaSnO3 synthesis and characterization.

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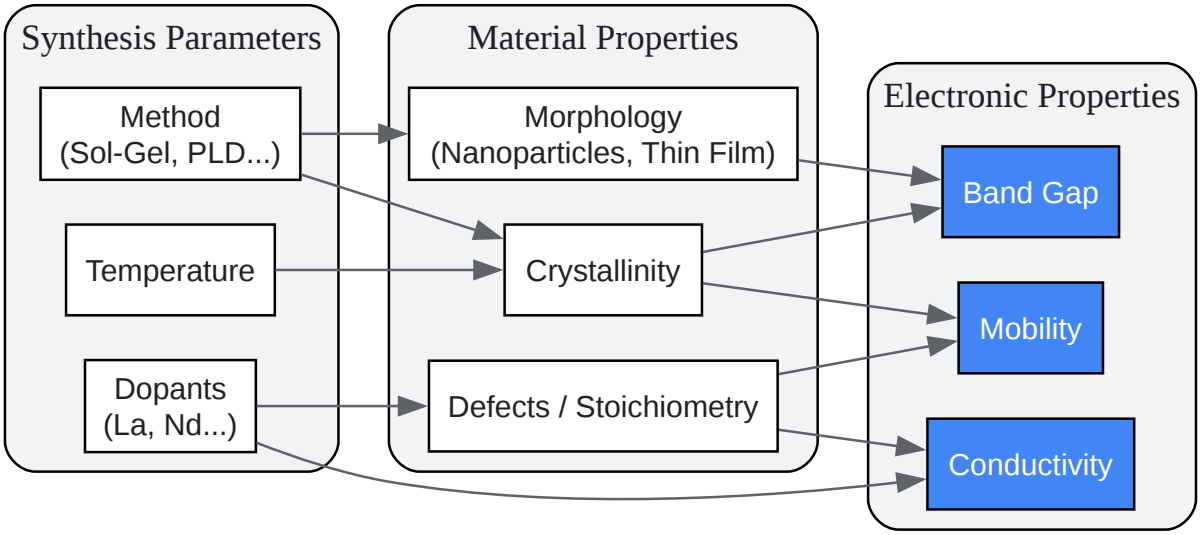
Logical Relationship: Synthesis to Properties



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Caption: Influence of synthesis parameters on the final electronic properties of CaSnO3.

Photocatalytic Mechanism of CaSnO3

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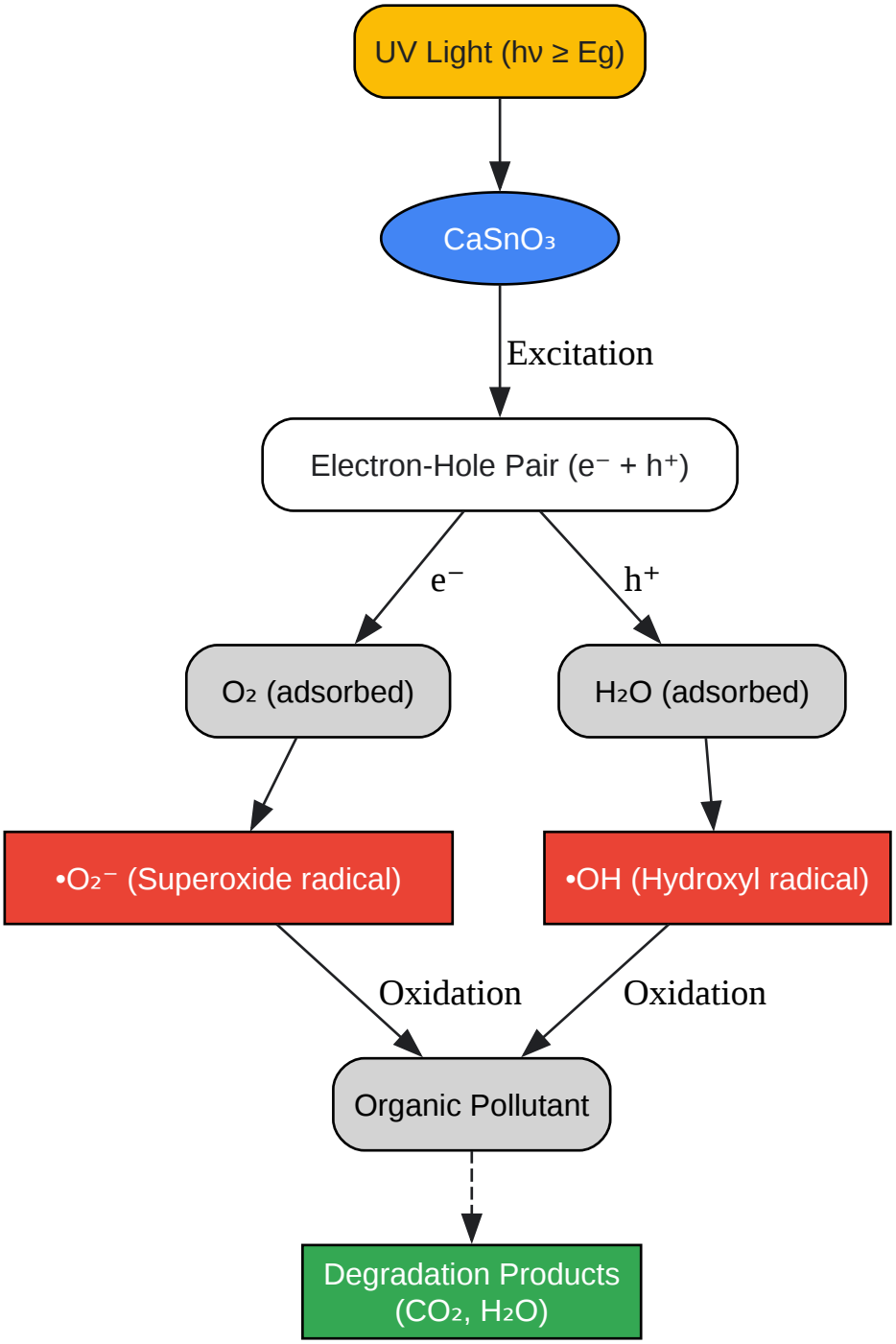

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Caption: Photocatalytic degradation of organic pollutants by CaSnO3 under UV irradiation.

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